

An In-depth Technical Guide on the Molecular Properties of (R)-mandelonitrile

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Compound of Interest

Compound Name: (R)-mandelonitrile

Cat. No.: B110909

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This technical guide provides an in-depth overview of the core molecular properties of **(R)-mandelonitrile**, a significant cyanohydrin compound utilized as an intermediary in the synthesis of optically active α -hydroxy carboxylic acids.^[1] The information presented is intended for researchers, scientists, and professionals engaged in drug development and organic synthesis.

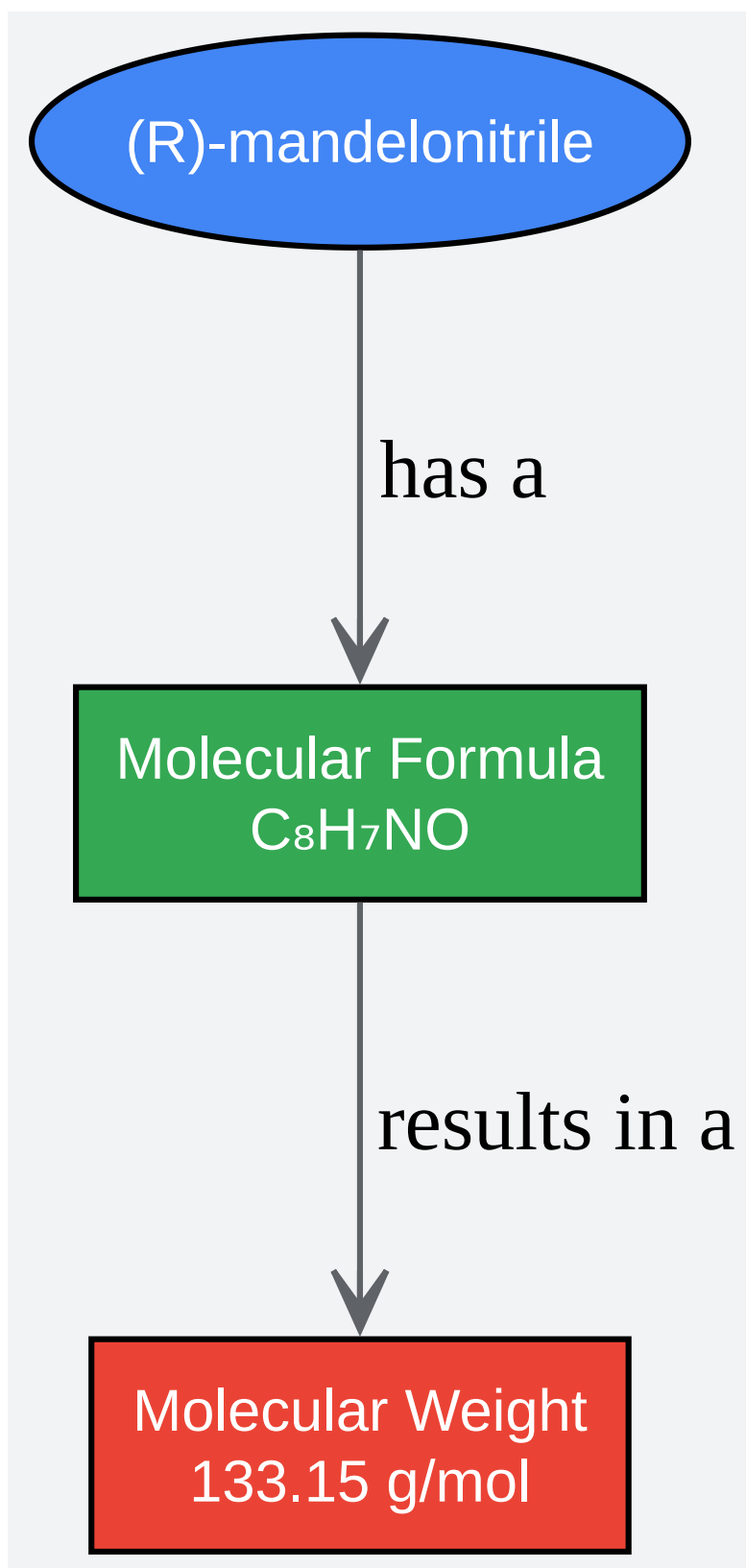
Quantitative Molecular Data

The fundamental quantitative characteristics of **(R)-mandelonitrile** are summarized in the table below. These values are essential for accurate stoichiometric calculations in experimental designs and for the characterization of the compound.

Data Point	Value
Molecular Formula	C ₈ H ₇ NO ^{[1][2][3][4]}
Molecular Weight	133.15 g/mol ^{[1][2][3][4][5][6]}
Exact Mass	133.052763847 Da ^{[5][6]}

Logical Relationship of Molecular Properties

The relationship between the compound and its primary molecular identifiers is a foundational concept in chemical sciences. The molecular formula is derived from its constituent elements, which in turn allows for the calculation of its molecular weight.



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Caption: Derivation of molecular weight from the molecular formula of **(R)-mandelonitrile**.

Experimental Protocols

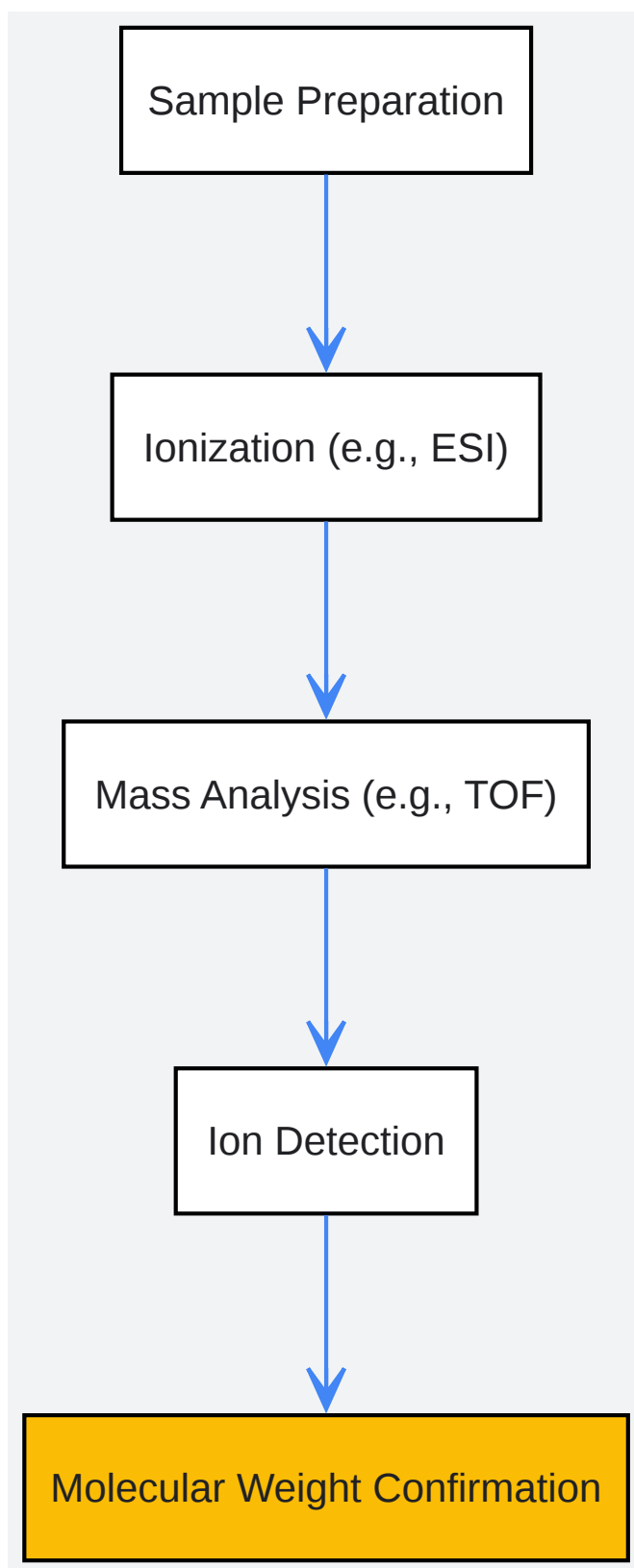
Determination of Molecular Weight by Mass Spectrometry (Illustrative Protocol)

The molecular weight of **(R)-mandelonitrile** is empirically determined using mass spectrometry. The following is a generalized protocol for this analysis.

- **Sample Preparation:** A stock solution of **(R)-mandelonitrile** is prepared by dissolving a precise mass of the compound in a high-purity volatile solvent, such as acetonitrile, to a final concentration of approximately 1 mg/mL. This stock is then further diluted to a working concentration in the low µg/mL range.
- **Instrument Calibration:** The mass spectrometer is calibrated using a known standard compound with a mass close to that of the analyte to ensure mass accuracy.
- **Sample Infusion and Ionization:** The diluted sample is introduced into the mass spectrometer's ion source, typically via direct infusion with a syringe pump. Electrospray ionization (ESI) in positive ion mode is a common technique for this type of molecule, which generates protonated molecular ions $[M+H]^+$.
- **Mass Analysis:** The generated ions are transmitted to a mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer, which separates the ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition and Analysis:** A mass spectrum is acquired, plotting ion intensity against the m/z ratio. The peak corresponding to the protonated molecule of **(R)-mandelonitrile** is identified, and its m/z value is used to confirm the molecular weight.

Experimental Workflow Visualization

The workflow for the experimental determination of molecular weight involves a logical sequence of steps from sample preparation to data analysis.



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Caption: A simplified workflow for determining the molecular weight of a compound.

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References

- 1. scbt.com [scbt.com]
- 2. (R)-(+)-Mandelonitrile | 10020-96-9 | FM71455 | Biosynth [biosynth.com]
- 3. Buy Mandelonitrile | 532-28-5 | >98% [smolecule.com]
- 4. merckindex.rsc.org [merckindex.rsc.org]
- 5. Mandelonitrile, (+)- | C₈H₇NO | CID 9548674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Mandelonitrile | C₈H₇NO | CID 10758 - PubChem [pubchem.ncbi.nlm.nih.gov]
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